

Stability and storage conditions for tert-Butyl phenyl carbonate

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Compound of Interest

Compound Name: *tert-Butyl phenyl carbonate*

Cat. No.: B128739

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Technical Support Center: tert-Butyl Phenyl Carbonate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the stability and storage of **tert-Butyl phenyl carbonate** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **tert-Butyl phenyl carbonate**?

A1: To ensure the stability and longevity of **tert-Butyl phenyl carbonate**, it is recommended to store it in a cool, dry, and well-ventilated area.^[1] The container should be tightly sealed to prevent exposure to moisture, as the compound is known to be moisture-sensitive.^[1] For long-term storage, refrigerated conditions are advised.^[2] It is also crucial to store it away from incompatible substances such as strong oxidizing agents and acids, as well as sources of ignition and foodstuffs.^{[1][3][4]}

Q2: What are the known signs of degradation for **tert-Butyl phenyl carbonate**?

A2: Degradation of **tert-Butyl phenyl carbonate** may not always be visually apparent. However, signs of significant degradation could include a change in color or the presence of a strong phenolic odor. The most reliable method to assess degradation is through analytical

techniques such as High-Performance Liquid Chromatography (HPLC), which can detect the presence of degradation products like phenol and tert-butanol.

Q3: What are the primary degradation pathways for **tert-Butyl phenyl carbonate?**

A3: The two primary degradation pathways for **tert-Butyl phenyl carbonate are hydrolysis and thermal decomposition.**

- **Hydrolysis:** Due to its moisture sensitivity, **tert-Butyl phenyl carbonate** can hydrolyze, especially in the presence of acidic or basic conditions. This is a stepwise process that results in the formation of phenol, tert-butanol, and carbon dioxide.
- **Thermal Decomposition:** When heated to high temperatures, **tert-Butyl phenyl carbonate** will decompose.^[1] The primary products of thermal decomposition are carbon monoxide (CO) and carbon dioxide (CO₂).^[1]

Q4: How does pH affect the stability of **tert-Butyl phenyl carbonate in aqueous solutions?**

A4: The stability of **tert-Butyl phenyl carbonate in aqueous solutions is significantly influenced by pH. It is most stable in neutral conditions (pH ~7). Both acidic and basic conditions will catalyze its hydrolysis, leading to an increased rate of degradation. In acidic conditions, the carbonate is protonated, making it more susceptible to nucleophilic attack by water. Under basic conditions, the hydroxide ion acts as a potent nucleophile, directly attacking the carbonyl carbon.**

Troubleshooting Guide

Problem	Possible Cause	Recommended Action
Inconsistent experimental results using tert-Butyl phenyl carbonate.	Degradation of the reagent due to improper storage.	Verify the storage conditions. Ensure the container is tightly sealed and stored in a cool, dry place, preferably refrigerated. Consider purchasing a new batch of the reagent if degradation is suspected.
Presence of unexpected peaks in HPLC analysis.	The unexpected peaks could correspond to degradation products such as phenol or tert-butanol.	Run a forced degradation study on a small sample of your tert-Butyl phenyl carbonate (see Experimental Protocols section) to identify the retention times of the potential degradation products. Compare these with the unexpected peaks in your experimental sample.
Low yield in a reaction where tert-Butyl phenyl carbonate is a reactant.	The reagent may have degraded due to exposure to moisture or incompatible chemicals in the reaction mixture.	Ensure all solvents and other reagents are anhydrous. Check for any acidic or basic impurities in your reaction setup that could be accelerating the degradation of the tert-Butyl phenyl carbonate.
Noticeable change in the physical appearance or smell of the reagent.	This could indicate significant degradation.	It is recommended to discard the reagent and use a fresh stock to ensure the integrity of your experiments.

Quantitative Stability Data

The following table summarizes the expected stability of **tert-Butyl phenyl carbonate** under various conditions. Please note that the kinetic data are illustrative and based on the general behavior of similar organic carbonates, as specific literature values for this compound are limited.

Condition	Parameter	Value	Notes
pH	Half-life ($t_{1/2}$) at 25°C	pH 4: Estimated hours to days	Hydrolysis is catalyzed by acidic conditions.
pH 7: Estimated weeks to months	Most stable at neutral pH.		
pH 10: Estimated minutes to hours	Hydrolysis is significantly accelerated by basic conditions.		
Temperature	Recommended Storage	2-8 °C (Refrigerated)	To minimize both hydrolysis and potential thermal degradation over time.
Thermal Decomposition	Onset > 100 °C	Significant decomposition to CO and CO ₂ occurs at elevated temperatures.	
Moisture	Sensitivity	High	The compound is moisture-sensitive and should be handled under anhydrous conditions whenever possible.

Experimental Protocols

Protocol for Stability Testing of **tert-Butyl phenyl carbonate** using HPLC

This protocol outlines a general procedure for a forced degradation study to assess the stability of **tert-Butyl phenyl carbonate** and to identify its degradation products.

1. Materials and Reagents:

- **tert-Butyl phenyl carbonate**
- HPLC grade acetonitrile and water
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- HPLC system with a UV detector
- C18 reverse-phase HPLC column (e.g., 4.6 x 150 mm, 5 µm)

2. Preparation of Stock Solution:

- Prepare a stock solution of **tert-Butyl phenyl carbonate** at a concentration of 1 mg/mL in acetonitrile.

3. Forced Degradation Studies:

- Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M HCl. Keep at room temperature and analyze by HPLC at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M NaOH. Analyze immediately and at short intervals (e.g., 0, 5, 15, 30, 60 minutes) due to expected rapid degradation.
- Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% H₂O₂. Keep at room temperature and analyze at various time points (e.g., 0, 2, 4, 8, 24 hours).

- Thermal Degradation: Place a sample of the stock solution in an oven at 60°C. Analyze at various time points (e.g., 0, 24, 48, 72 hours).
- Control Sample: Keep 1 mL of the stock solution mixed with 1 mL of water at room temperature and protected from light.

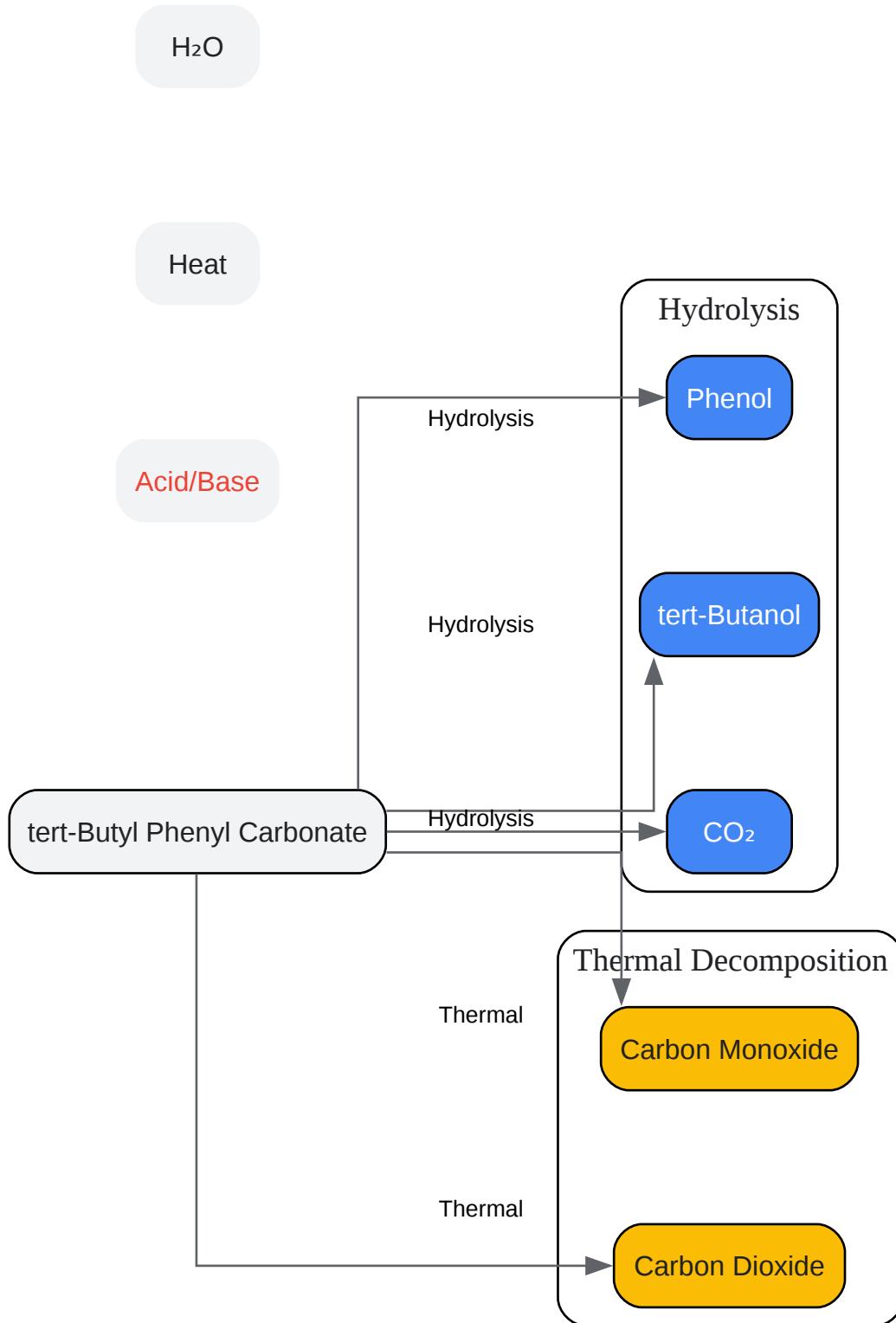
4. HPLC Method:

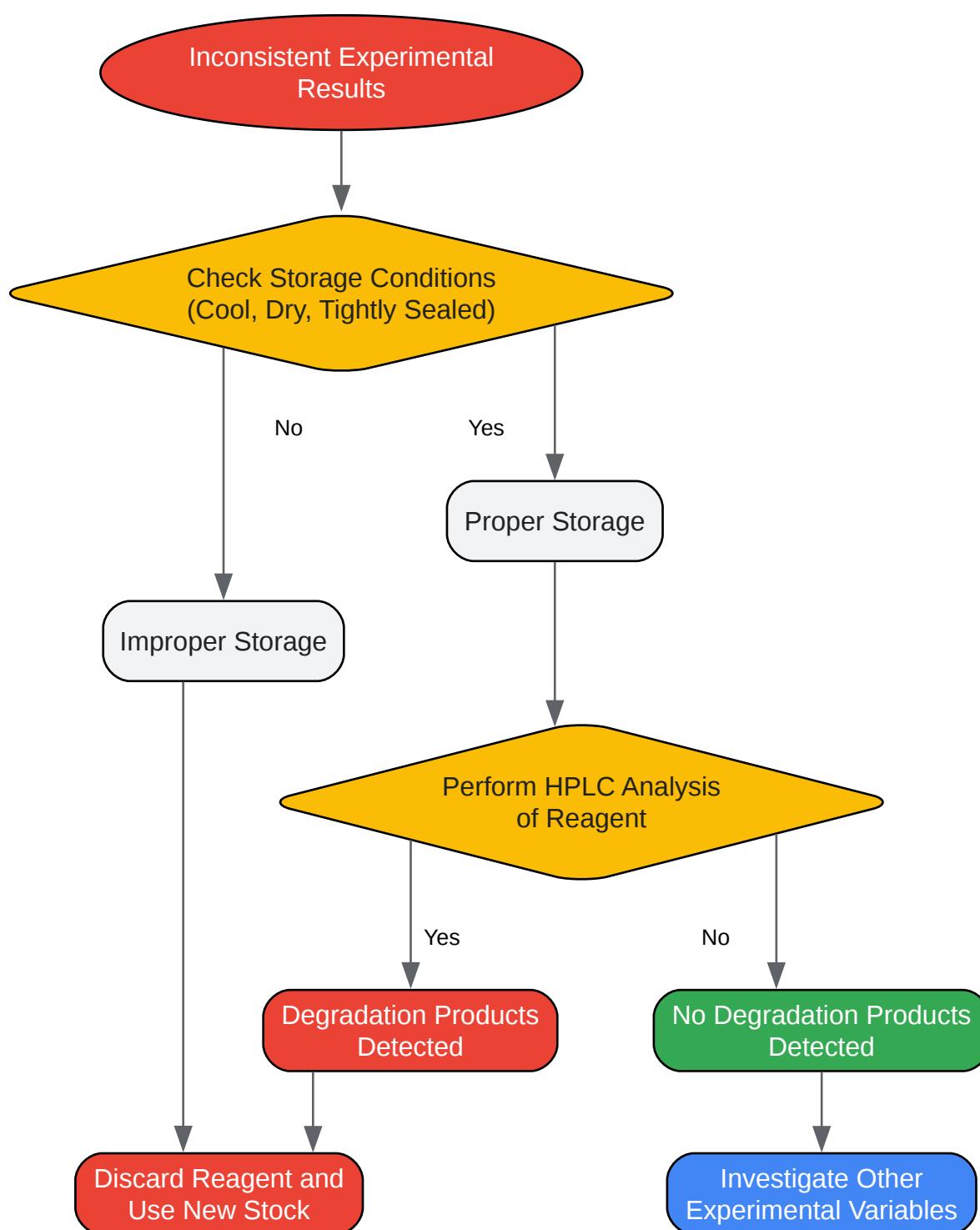
- Mobile Phase A: Water
- Mobile Phase B: Acetonitrile
- Gradient: Start with a suitable gradient (e.g., 50% B, increasing to 95% B over 15 minutes), then hold and re-equilibrate.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 254 nm
- Injection Volume: 10 μ L

5. Data Analysis:

- Monitor the decrease in the peak area of **tert-Butyl phenyl carbonate** and the appearance of new peaks corresponding to degradation products. Calculate the percentage degradation over time.

Visualizations





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